

An In-depth Technical Guide to 2,4-Difluoro-1-(methoxymethoxy)benzene

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Compound of Interest

Compound Name: 2,4-Difluoro-1-(methoxymethoxy)benzene

CAS No.: 210350-62-2

Cat. No.: B3115640

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Difluoro-1-(methoxymethoxy)benzene is a fluorinated aromatic compound of increasing interest in the fields of medicinal chemistry and materials science. The presence of two fluorine atoms on the benzene ring significantly alters the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block for the synthesis of novel pharmaceutical candidates and advanced materials. The methoxymethyl (MOM) ether group serves as a common and versatile protecting group for phenols, allowing for selective reactions at other positions of the molecule. This guide provides a comprehensive overview of the physical properties, synthesis, and potential applications of this compound, with a focus on practical insights for laboratory use.

Physicochemical Properties

Experimentally determined physical properties for **2,4-Difluoro-1-(methoxymethoxy)benzene** are not readily available in the public domain. Therefore, the following table presents a

combination of basic molecular information and computationally predicted physical properties to guide researchers in its handling and application.

Property	Value	Source
Molecular Formula	C ₈ H ₈ F ₂ O ₂	
Molecular Weight	174.14 g/mol	
CAS Number	210350-62-2	
Predicted Boiling Point	195-205 °C	(Predicted)
Predicted Density	1.25 ± 0.1 g/cm ³	(Predicted)
Predicted Refractive Index	1.47 - 1.49	(Predicted)
Predicted Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, THF). Insoluble in water.	(Predicted)
Appearance	Likely a colorless to pale yellow liquid at room temperature.	(Inferred from similar compounds)

Synthesis of 2,4-Difluoro-1-(methoxymethoxy)benzene

The most direct and common method for the synthesis of **2,4-Difluoro-1-(methoxymethoxy)benzene** is the protection of the hydroxyl group of 2,4-difluorophenol with a methoxymethyl (MOM) group. This reaction is typically carried out using methoxymethyl chloride (MOM-Cl) or dimethoxymethane in the presence of a base.

Experimental Protocol: Methoxymethylation of 2,4-Difluorophenol

This protocol is a standard procedure for the methoxymethylation of phenols and is expected to be effective for the synthesis of the title compound.[\[1\]](#)[\[2\]](#)

Materials:

- 2,4-Difluorophenol
- Methoxymethyl chloride (MOM-Cl) or Dimethoxymethane
- A non-nucleophilic base (e.g., Diisopropylethylamine (DIPEA) or Sodium Hydride (NaH))
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Acetonitrile)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Deionized water

Procedure:

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,4-difluorophenol (1.0 equivalent) in the chosen anhydrous solvent.
- Deprotonation: Cool the solution to 0 °C in an ice bath. Add the base (1.1-1.5 equivalents) portion-wise, ensuring the temperature remains low. If using NaH, allow the mixture to stir until hydrogen evolution ceases.
- Addition of MOM Reagent: Slowly add methoxymethyl chloride (1.1-1.2 equivalents) dropwise to the reaction mixture. If using dimethoxymethane, an acid catalyst may be required.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC).

- **Work-up:** Upon completion, quench the reaction by the slow addition of water or saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate or diethyl ether).
- **Purification:** Wash the combined organic layers with water and brine. Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.



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Caption: Synthetic workflow for **2,4-Difluoro-1-(methoxymethoxy)benzene**.

Applications in Research and Drug Development

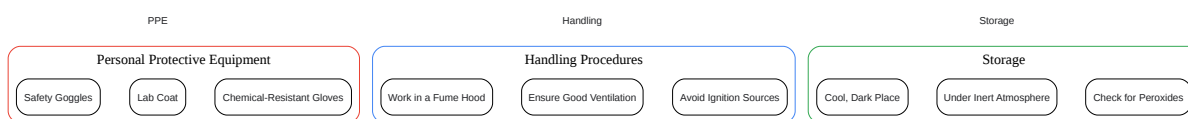
The unique properties imparted by the fluorine atoms make **2,4-Difluoro-1-(methoxymethoxy)benzene** a valuable intermediate in several areas of chemical research:

- **Medicinal Chemistry:** The difluoro substitution pattern can enhance the binding affinity of a drug candidate to its target protein through favorable electrostatic interactions. Furthermore, the C-F bond is highly stable to metabolic degradation, which can improve the pharmacokinetic profile of a drug. The MOM group allows for the temporary masking of the phenolic hydroxyl group, enabling synthetic transformations at other sites of a more complex molecule.
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine atoms can enhance the efficacy and metabolic stability of pesticides and herbicides.
- **Materials Science:** Fluorinated aromatic compounds are used in the synthesis of polymers with specialized properties, such as high thermal stability, chemical resistance, and low surface energy.

Safety and Handling

As no specific safety data sheet is widely available for **2,4-Difluoro-1-(methoxymethoxy)benzene**, a cautious approach based on the known hazards of its constituent parts and related compounds is essential.

- General Precautions: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^{[3][4]}
- Hazards of Precursors and Related Compounds:
 - 2,4-Difluorophenol: Is a corrosive and toxic solid. Avoid inhalation, ingestion, and skin contact.
 - Methoxymethyl chloride (MOM-Cl): Is a known human carcinogen and should be handled with extreme caution.^[5] Safer alternatives like dimethoxymethane with an acid catalyst are often preferred.
 - Methoxymethyl ethers: Can form explosive peroxides upon prolonged storage, especially if exposed to air and light. It is advisable to test for peroxides before use and to store the compound in a cool, dark place under an inert atmosphere.^[6]
- Fire Safety: The compound is likely a combustible liquid. Keep away from open flames, sparks, and other ignition sources. Use appropriate fire extinguishing media such as carbon dioxide, dry chemical powder, or alcohol-resistant foam.



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Sources

- 1. psasir.upm.edu.my [psasir.upm.edu.my]
- 2. A Simple and Clean Method for Methoxymethylation of Phenols - Universiti Putra Malaysia Institutional Repository [psasir.upm.edu.my]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. westliberty.edu [westliberty.edu]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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